

Application Notes and Protocols for Dosimetry Calculations of FAP-Targeted Radiopharmaceuticals

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Compound of Interest

Compound Name: FT-FAPI-12_9

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for dosimetry calculations related to Fibroblast Activation Protein (FAP)-targeted radiopharmaceuticals. This document is intended to guide researchers, scientists, and drug development professionals in understanding, planning, and executing dosimetry studies for this promising class of therapeutic and diagnostic agents.

Introduction

Fibroblast Activation Protein (FAP) has emerged as a compelling target in oncology.^{[1][2][3]} Expressed on cancer-associated fibroblasts (CAFs) in the tumor microenvironment of a majority of solid tumors, FAP has low expression in healthy adult tissues, making it an attractive target for delivering cytotoxic radiation with high tumor specificity.^{[1][3][4]} A variety of FAP-inhibitor (FAPI) based radiopharmaceuticals are in development, necessitating standardized and accurate dosimetry to ensure their safe and effective clinical translation.^{[5][6][7]} This document outlines the key considerations, experimental protocols, and data interpretation for the dosimetry of FAP-targeted radiopharmaceuticals.

Data Presentation: Quantitative Dosimetry Data

The following tables summarize the quantitative dosimetry data from clinical studies of various FAP-targeted radiopharmaceuticals. These tables are designed for easy comparison of absorbed doses in critical organs and tumors, as well as the total-body effective dose.

Table 1: Dosimetry of ^{68}Ga -Labeled FAP Inhibitors

Radiopharmaceutical	Organ	Mean Absorbed Dose (mGy/MBq)	Effective Dose (mSv/MBq)	Reference
^{68}Ga -FAPI-02	-	-	1.80E-02	[3][8]
^{68}Ga -FAPI-04	-	-	1.64E-02	[3][8]
^{68}Ga -FAPI-46	Bladder Wall	4.83E-02	2.41E-03	[2][4][9][10][11]
Kidneys	1.60E-02	-	[4]	
Heart Wall	1.11E-02	-	[4]	
Liver	1.01E-02	-	[4]	
Uterus	9.54E-03	-	[4]	
Ovaries	-	1.15E-03	[2][4][9][10][11]	
Red Marrow	-	8.49E-04	[2][4][9][10][11]	
Total Body	5.82E-03	7.80E-03	[4][9]	
^{68}Ga -FAP-2286	Bladder Wall	9.98E-02	-	[12][13]
Kidneys	4.31E-02	-	[12]	
Liver	2.23E-02	-	[12]	
Spleen	7.90E-03	-	[12]	
Total Body	-	1.16E-02	[12][13]	

Table 2: Dosimetry of Therapeutic FAP-Targeted Radiopharmaceuticals

Radiopharmaceutical	Organ/Tumor	Mean Absorbed Dose (Gy/GBq)	Reference
¹⁷⁷ Lu-FAP-2286	Kidneys	1.0 ± 0.6	[14] [15] [16]
Red Marrow	0.05 ± 0.02	[14] [15] [16]	
Bone Metastases	3.0 ± 2.7	[14] [15] [16]	
Whole Body Effective Dose	0.07 ± 0.02	[14] [15] [16]	
⁹⁰ Y-FAPI-46	Kidney	0.53	[17]
Bone Marrow	0.04	[17]	
Liver	<0.14	[17]	
Lung	<0.14	[17]	

Experimental Protocols

This section details the methodologies for key experiments in the dosimetry of FAP-targeted radiopharmaceuticals, based on published clinical studies.

Protocol 1: Clinical Dosimetry of ⁶⁸Ga-FAPI-46 PET/CT

Objective: To determine the biodistribution and estimate the radiation dosimetry of ⁶⁸Ga-FAPI-46 in cancer patients.[\[4\]](#)

Methodology:

- Patient Population: Recruit patients with various types of cancer.[\[4\]](#)
- Radiopharmaceutical Administration: Administer an intravenous injection of 214 to 246 MBq of ⁶⁸Ga-FAPI-46.[\[4\]](#)
- Imaging Schedule: Perform serial PET/CT scans at three time points post-injection: 10 minutes, 1 hour, and 3 hours.[\[2\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Image Acquisition:

- Use a PET/CT scanner (e.g., Biograph mCT Flow).[4]
- Acquire whole-body scans from the vertex to the mid-thigh.
- Perform a low-dose CT scan for attenuation correction.
- Image Analysis and Dosimetry Calculation:
 - Delineate source organs (kidneys, bladder, liver, heart, spleen, bone marrow, and others) on the CT images.[2][4][10]
 - Quantify the activity in each source organ at each time point to generate time-activity curves.
 - Use software such as OLINDA/EXM to fit the kinetic organ activity data and calculate time-integrated activity coefficients and residence times.[2][4][10][11]
 - Calculate organ-absorbed doses and the total-body effective dose using the MIRD formalism.[4]

Protocol 2: Clinical Dosimetry of ^{177}Lu -FAP-2286 Therapy

Objective: To evaluate the feasibility, biodistribution, and preliminary dosimetry of ^{177}Lu -FAP-2286 in patients with advanced adenocarcinomas.[14][15]

Methodology:

- Patient Selection: Patients with advanced adenocarcinomas with confirmed uptake on a prior ^{68}Ga -FAP-2286 or ^{68}Ga -FAPI-04 PET/CT.[15]
- Radiopharmaceutical Administration: Administer a therapeutic activity of ^{177}Lu -FAP-2286 (ranging from 2.4 to 9.9 GBq).[14][15]
- Imaging Schedule:
 - Acquire whole-body scans and SPECT/CT at multiple time points post-injection (e.g., 72 hours to 10 days).[14]

- Dosimetry Calculation:
 - Determine the effective half-lives in the whole body, kidneys, and tumor lesions.[\[14\]](#)
 - Calculate the mean absorbed doses for critical organs like the kidneys and red marrow, as well as for tumor lesions.[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - The whole-body effective dose is also determined.[\[14\]](#)[\[15\]](#)

Protocol 3: Dosimetry of ⁹⁰Y-FAPI-46 Radioligand Therapy

Objective: To assess the safety and dosimetry of ⁹⁰Y-FAPI-46 radioligand therapy in patients with advanced cancers.[\[17\]](#)

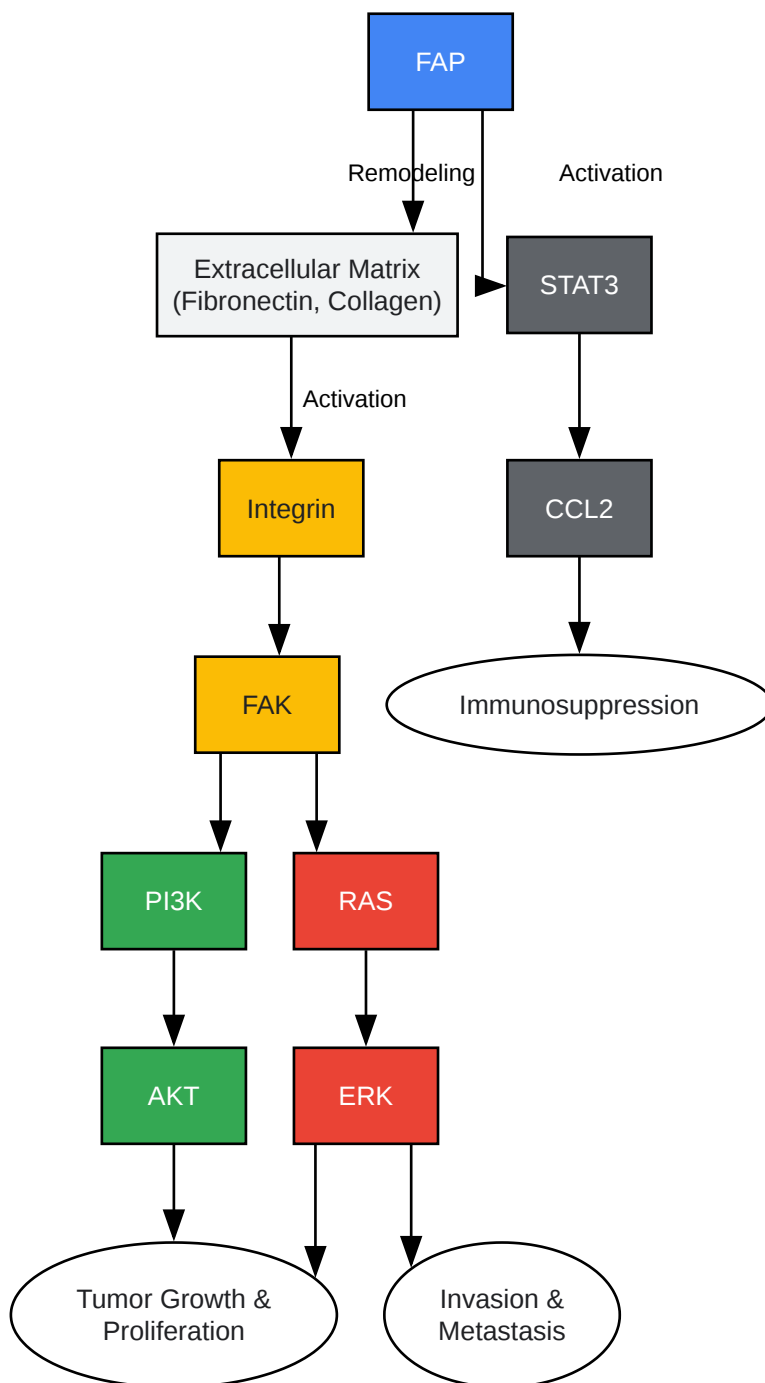
Methodology:

- Patient Eligibility: Patients with progressive metastatic malignancy, exhaustion of standard therapies, and high FAP expression (SUVmax ≥ 10 in >50% of tumors).[\[17\]](#)
- Imaging and Dosimetry:
 - Perform Bremsstrahlung scintigraphy within 24 hours after therapy administration to visualize systemic distribution and tumor uptake.[\[17\]](#)
 - Bone Marrow Dosimetry: Use the blood-based method by drawing blood samples at fixed intervals (0.5, 1, 2, 4, 24, 36, and 48 hours post-injection).[\[17\]](#)
 - Tumor and Kidney Dosimetry: Acquire PET images at multiple time points (0.5, 3, and 18–24 hours post-injection).[\[17\]](#)
 - Calculate absorbed doses by integrating a mono-exponential fit function over time.[\[17\]](#)

Visualizations

FAP Signaling Pathways in Cancer

Fibroblast Activation Protein influences several signaling pathways that promote tumor growth, invasion, and immunosuppression.[18][19] Key affected pathways include PI3K/AKT, RAS/ERK, and STAT3 signaling.[18][19][20]

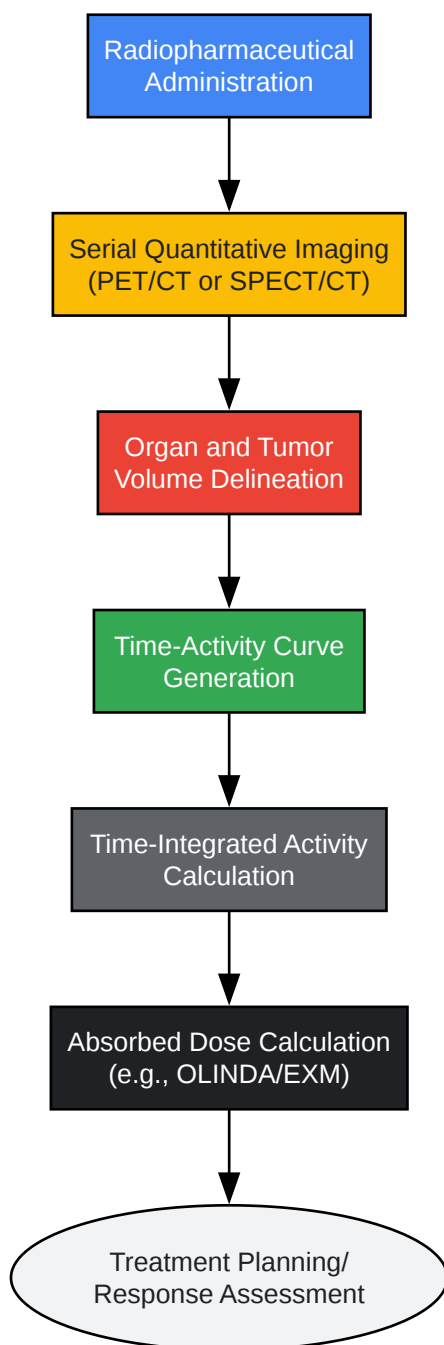


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Caption: FAP signaling pathways in the tumor microenvironment.

Experimental Workflow for Clinical Dosimetry

The general workflow for patient-specific dosimetry in radiopharmaceutical therapy involves several key steps, from radiopharmaceutical administration to dose calculation and treatment planning.

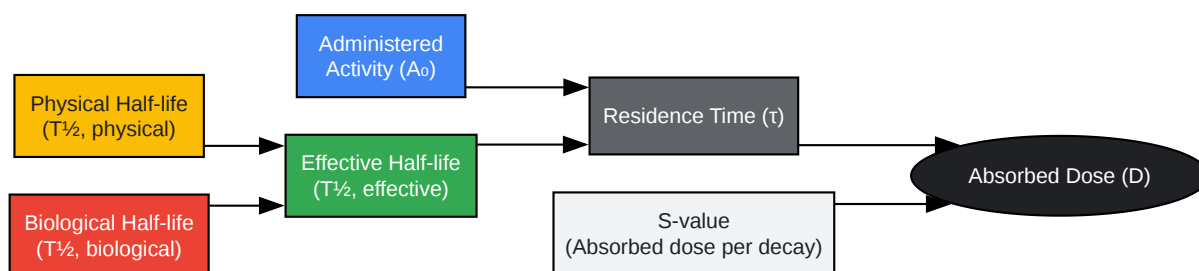


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Caption: General experimental workflow for clinical dosimetry.

Logical Relationships in Dosimetry Calculations

The calculation of absorbed dose is dependent on several interconnected factors, including the administered activity, the physical decay of the radionuclide, and the biological clearance of the radiopharmaceutical.



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Caption: Logical relationships in dosimetry calculation variables.

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References

- 1. researchgate.net [researchgate.net]
- 2. jnm.snmjournals.org [jnm.snmjournals.org]
- 3. 68Ga-FAPI PET/CT: Biodistribution and Preliminary Dosimetry Estimate of 2 DOTA-Containing FAP-Targeting Agents in Patients with Various Cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. dosisoft.com [dosisoft.com]
- 5. jnm.snmjournals.org [jnm.snmjournals.org]
- 6. Redirecting [linkinghub.elsevier.com]

- 7. Radioligands Targeting Fibroblast Activation Protein (FAP) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. jnm.snmjournals.org [jnm.snmjournals.org]
- 9. jnm.snmjournals.org [jnm.snmjournals.org]
- 10. researchgate.net [researchgate.net]
- 11. Radiation Dosimetry and Biodistribution of ⁶⁸Ga-FAPI-46 PET Imaging in Cancer Patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. jnm.snmjournals.org [jnm.snmjournals.org]
- 13. ⁶⁸Ga-FAP-2286 PET of Solid Tumors: Biodistribution, Dosimetry, and Comparison with ¹⁸F-FDG - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Feasibility, Biodistribution, and Preliminary Dosimetry in Peptide-Targeted Radionuclide Therapy of Diverse Adenocarcinomas Using ¹⁷⁷Lu-FAP-2286: First-in-Humans Results - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Feasibility, Biodistribution, and Preliminary Dosimetry in Peptide-Targeted Radionuclide Therapy of Diverse Adenocarcinomas Using ¹⁷⁷Lu-FAP-2286: First-in-Humans Results - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. aacrjournals.org [aacrjournals.org]
- 18. The role of fibroblast activation protein in health and malignancy - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Frontiers | Fibroblast Activation Protein- α as a Target in the Bench-to-Bedside Diagnosis and Treatment of Tumors: A Narrative Review [frontiersin.org]
- 20. Frontiers | Functional roles of FAP- α in metabolism, migration and invasion of human cancer cells [frontiersin.org]
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